

Physical and chemical properties of 2-Ethylhexyl acrylate monomer

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Compound of Interest

Compound Name: Ethyl 2-ethylacrylate

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An In-Depth Technical Guide to 2-Ethylhexyl Acrylate (2-EHA) Monomer for Scientific Professionals

Introduction to 2-Ethylhexyl Acrylate (2-EHA)

2-Ethylhexyl acrylate (2-EHA) is an acrylic acid ester and a versatile monomer essential in the synthesis of a wide array of polymers.[1] Chemically identified by the CAS Number 103-11-7, its structure features a reactive acrylate group and a branched, eight-carbon alkyl chain (2-ethylhexyl group).[2] This unique combination imparts a desirable profile of properties to its polymers, including a low glass transition temperature (T_g), hydrophobicity, flexibility, and excellent weatherability.[3][4]

The monomer is a colorless liquid with a characteristic sweet odor.[1][5] It is primarily manufactured through the direct, acid-catalyzed esterification of acrylic acid with 2-ethylhexanol.[6][7] Due to its high reactivity and tendency to self-polymerize, 2-EHA is commercially supplied with an inhibitor, typically the monomethyl ether of hydroquinone (MEHQ), to ensure stability during transport and storage.[6][8][9] This guide provides a comprehensive overview of the critical physical, chemical, and safety properties of 2-EHA for researchers, scientists, and professionals in drug development and related fields.

Physical Properties of 2-Ethylhexyl Acrylate

The physical characteristics of 2-EHA are fundamental to its handling, processing, and performance in polymerization reactions. The branched alkyl chain significantly influences its

physical state, solubility, and viscoelastic properties in its polymeric form.

Property	Value	Source(s)
Molecular Formula	C ₁₁ H ₂₀ O ₂	[7][10][11]
Molecular Weight	184.28 g/mol	[1][5][10][11]
Appearance	Clear, colorless liquid	[1][5][6]
Odor	Sweet, characteristic	[1][5]
Density	0.885 g/cm ³ at 20°C	[1][7]
Boiling Point	215-219 °C at 1013 hPa	[5][7]
Freezing/Melting Point	-90 °C	[1][5][7]
Flash Point	82 - 92 °C (closed cup)	[6][7]
Autoignition Temp.	258 °C	[7]
Vapor Pressure	0.14 mmHg (19 Pa) at 20°C	[6]
Viscosity	1.7 mPa·s at 20°C	[1]
Water Solubility	0.01 wt% (100 mg/L) at 20-25°C (Slightly soluble)	[5][6]
Solubility in Organics	Soluble in alcohols, ethers, and many common organic solvents.[6]	[6]
Refractive Index (n ²⁰ _D_)	~1.435	[9]
log Kow (Octanol-Water)	~4.0	[5]
Homopolymer Tg	-65 °C to -70 °C	[3][4][9][12]

Chemical Properties and Reactivity

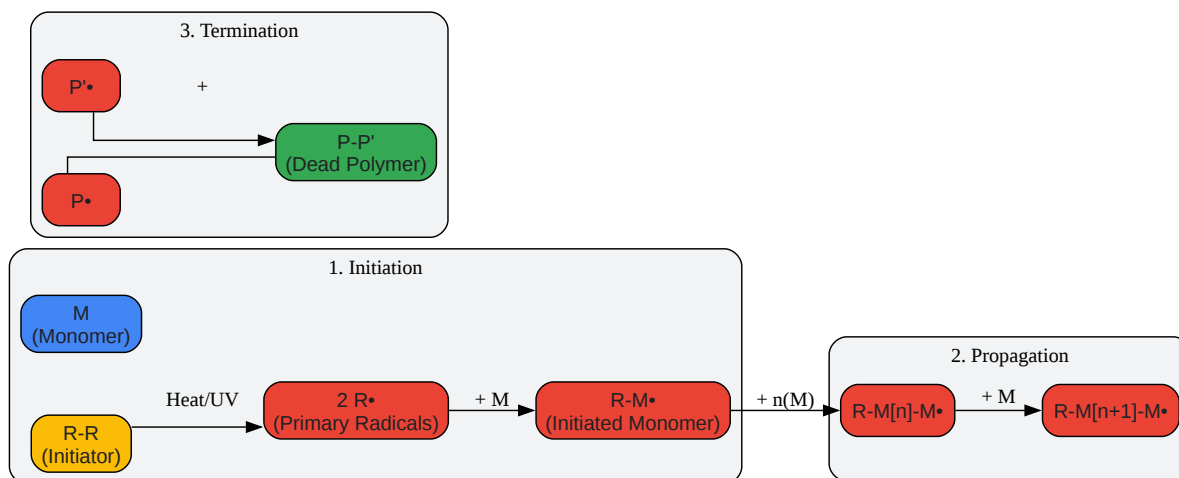
The chemistry of 2-EHA is dominated by the reactivity of its carbon-carbon double bond, which readily participates in addition reactions, most notably free-radical polymerization.

Polymerization

2-EHA can undergo rapid and often violent polymerization initiated by heat, light, peroxides, or other contaminants.^[7] This reactivity is the cornerstone of its industrial utility. It can be homopolymerized or, more commonly, copolymerized with a wide range of other vinyl and acrylic monomers.^{[1][13][14]} Copolymerization allows for the precise tailoring of polymer properties; for instance, incorporating monomers like acrylic acid can enhance adhesion, while monomers like methyl methacrylate can increase hardness.

The free-radical polymerization of 2-EHA proceeds through three key stages:

- **Initiation:** A free-radical initiator (e.g., AIBN or benzoyl peroxide) decomposes to form primary radicals, which then react with a 2-EHA monomer to create an initiated monomer radical.
- **Propagation:** The monomer radical rapidly adds to subsequent 2-EHA molecules, extending the polymer chain.
- **Termination:** The growth of a polymer chain is halted, typically by the combination of two radical chains or by disproportionation.



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Caption: Free-radical polymerization of 2-EHA monomer.

Copolymerization and Applications

2-EHA is a key component in acrylic pressure-sensitive adhesives (PSAs), where its long, branched side-chain provides low-temperature flexibility and tack.^{[2][6][15]} It is also used extensively in the production of resins for latex paints, coatings for textiles and paper, and leather finishes.^{[4][5][6]} In the context of drug development and medical devices, polymers derived from 2-EHA are valuable for transdermal patch adhesives and other applications requiring biocompatible, flexible materials that adhere well to skin. The hydrophobic nature of poly(2-EHA) also imparts excellent water resistance.^{[3][4]}

Experimental Protocols

Protocol 1: Free-Radical Solution Polymerization of 2-EHA

This protocol describes a representative lab-scale procedure for synthesizing poly(2-ethylhexyl acrylate) via a free-radical solution polymerization.

Causality: Solution polymerization is chosen for its effective heat management, as the solvent acts as a heat sink, preventing uncontrolled exothermic reactions. Toluene is a suitable solvent due to its boiling point and ability to dissolve both the monomer and the resulting polymer.

Azobisisobutyronitrile (AIBN) is selected as the initiator because its thermal decomposition rate is well-characterized and suitable for typical reaction temperatures (60-80°C).

Methodology:

- Inhibitor Removal:
 - Pass 50 mL of 2-EHA monomer through a column packed with basic alumina to remove the MEHQ inhibitor. Rationale: The inhibitor would quench the free radicals, preventing polymerization.
- Reactor Setup:
 - Assemble a 250 mL three-neck round-bottom flask equipped with a magnetic stirrer, a reflux condenser, a nitrogen inlet, and a thermometer.
 - Ensure the system is completely dry to avoid side reactions.
- Reagent Charging:
 - Add 100 mL of toluene (solvent) and 46.0 g (~0.25 mol) of the purified 2-EHA monomer to the flask.
 - Add 0.205 g (~1.25 mmol) of AIBN (initiator) to the solution.
- Inerting the System:
 - Begin stirring the mixture gently.

- Bubble dry nitrogen gas through the solution for 20-30 minutes to remove dissolved oxygen. Rationale: Oxygen can inhibit free-radical polymerization by reacting with radical species to form unreactive peroxides.
- Maintain a positive nitrogen atmosphere throughout the reaction.
- Polymerization Reaction:
 - Immerse the flask in a preheated oil bath set to 70°C.
 - Maintain the temperature and continue stirring for 6-8 hours. Monitor the reaction progress by observing the increase in viscosity.
- Termination and Isolation:
 - Cool the reaction vessel to room temperature.
 - Precipitate the polymer by slowly pouring the viscous solution into a beaker containing 800 mL of vigorously stirred methanol (a non-solvent). The polymer will appear as a white, gummy solid.
 - Decant the methanol and redissolve the polymer in a minimal amount of a good solvent like tetrahydrofuran (THF).
 - Reprecipitate the polymer in methanol to further purify it.
- Drying:
 - Collect the purified polymer and dry it in a vacuum oven at 40-50°C until a constant weight is achieved.

Safety, Handling, and Storage

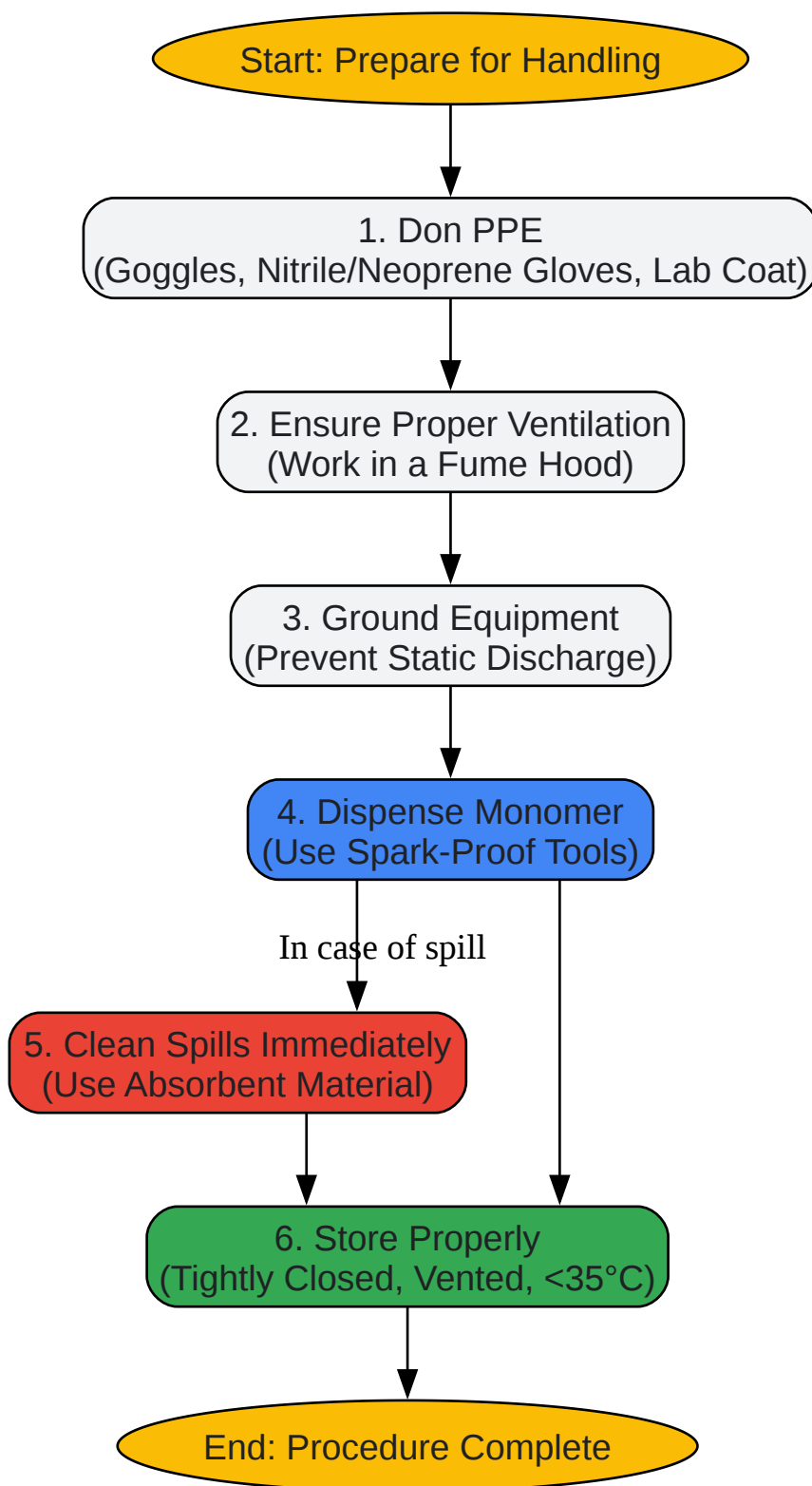
Proper handling and storage of 2-EHA are critical due to its reactivity and potential health hazards.

Health and Safety Summary

Hazard Type	Description	Source(s)
Flammability	Combustible liquid. Vapors can form explosive mixtures with air above the flash point. [7] [8] [16]	[7] [8] [16]
Skin Contact	Causes skin irritation. May cause an allergic skin reaction (sensitization). [5] [8] [17] [18]	[5] [8] [17] [18]
Eye Contact	May cause slight to moderate eye irritation. [5]	[5]
Inhalation	Vapors or mists may cause respiratory tract irritation. [5] [8] [17] [18]	[5] [8] [17] [18]
Reactivity	Prone to rapid, uncontrolled polymerization, which can be explosive. [3] [6] [7]	[3] [6] [7]

Protocol 2: Standard Operating Procedure for Safe Handling

This workflow outlines the essential steps for safely handling 2-EHA monomer in a laboratory setting.



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Caption: Workflow for the safe laboratory handling of 2-EHA.

Storage and Stability

To prevent spontaneous polymerization, 2-EHA must be stored under specific conditions:

- Atmosphere: Always store under an air atmosphere, never under inert gases like nitrogen.[1][9][13][16] The effectiveness of the MEHQ inhibitor is critically dependent on the presence of dissolved oxygen.[1][13][16]
- Temperature: Storage temperature should not exceed 35°C (95°F).[1][3][9][13] Elevated temperatures accelerate inhibitor depletion and increase the risk of polymerization.
- Materials: Use storage containers made of stainless steel, aluminum, or glass.[8][13] Avoid materials like copper or its alloys, which can promote polymerization.[19]
- Light: Protect from direct sunlight and UV light, which can initiate polymerization.[8][9][13]
- Inventory: Follow a "first-in, first-out" principle to avoid over-storage.[1][13] For extended storage, the dissolved oxygen content may need to be replenished.[1][13]

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